

Pyroxene in Meteorites: A Technical Guide to Occurrence and Significance

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Introduction

Pyroxenes represent one of the most significant and abundant groups of rock-forming silicate minerals found in extraterrestrial materials.^{[1][2]} Their remarkable ability to record the physical and chemical conditions under which they formed makes them invaluable probes into the origin and evolution of our solar system.^[3] Present in nearly every variety of stony meteorite, from primitive chondrites to differentiated achondrites from Mars, the Moon, and asteroids like 4 Vesta, **pyroxenes** provide critical data on igneous processes, thermal histories, and the petrogenesis of their parent bodies.^{[2][3][4][5]} This guide provides a technical overview of the occurrence of **pyroxene** in various meteorite classes, its significance as a petrogenetic indicator, and the analytical methods used for its characterization.

Pyroxene Mineralogy Fundamentals

The **pyroxene** group consists of single-chain inosilicate minerals with a general formula of XY(Si₂O₆), where X and Y represent cations in two distinct octahedral sites (M2 and M1, respectively).^[6] They are broadly classified into two crystallographic subgroups: **orthopyroxenes** (orthorhombic) and **clinopyroxenes** (monoclinic).^[6]

The composition of the most common **pyroxenes** in meteorites is visualized using the **pyroxene** quadrilateral, a ternary diagram with the end-members Enstatite (En: Mg₂Si₂O₆), Ferrosilite (Fs: Fe₂Si₂O₆), and Wollastonite (Wo: Ca₂Si₂O₆).^[6]

- **Orthopyroxenes** (Opx): Low in calcium (typically Wo < 5), forming a solid solution series between enstatite and ferrosilite.
- **Clinopyroxenes** (Cpx): Higher in calcium. This group includes:
 - Pigeonite: A low-calcium **clinopyroxene** (Wo 5-20), stable at high temperatures and common in rapidly cooled volcanic rocks and many achondrites.[6]
 - Augite: A high-calcium **clinopyroxene** (Wo 20-45), common in basaltic meteorites.[6]
 - Diopside-Hedenbergite Series: High-calcium **clinopyroxenes** approaching the Wo₅₀ baseline.

Occurrence of Pyroxene in Meteorites

Pyroxene is a major constituent in most meteorite classes, with its texture, composition, and abundance varying significantly with the meteorite's origin and history.

Chondrites

Chondrites are undifferentiated meteorites that represent some of the most primitive materials in the solar system. **Pyroxene** in chondrites is found primarily in two settings:

- Chondrules: These are millimeter-sized, previously molten spherules that are a defining feature of chondrites. Porphyritic **pyroxene** (PP) and porphyritic olivine-**pyroxene** (POP) are common chondrule textural types.[7] The **pyroxene** in unequilibrated chondrites is often low-calcium, such as clinoenstatite or clinohypersthene.[8]
- Matrix: Fine-grained **pyroxene** occurs in the matrix that binds the chondrules together. In "equilibrated" chondrites, which have experienced thermal metamorphism, the **pyroxenes** become more homogeneous in composition, and the dominant Ca-poor **pyroxene** is typically **orthopyroxene**.[8] The Fe/Mg ratio in these **pyroxenes** is a key parameter for classifying ordinary chondrites.[8]

Achondrites

Achondrites are stony meteorites that have undergone differentiation and igneous processing on their parent bodies. **Pyroxene** is often the dominant mineral in these meteorites.

- Howardite, Eucrite, and Diogenite (HED) Clan: This large group of achondrites is strongly linked to asteroid 4 Vesta.[9][10][11]
 - Diogenites: Are pyroxenites composed predominantly of magnesium-rich **orthopyroxene**. [11][12] They are thought to represent the lower crust of Vesta.[11]
 - Eucrites: Are basaltic and gabbroic rocks, primarily composed of iron-rich **pyroxene** (pigeonite and augite) and calcium-rich plagioclase.[10][12][13] They represent the upper crust of Vesta.
 - Howardites: Are polymict breccias, essentially mechanical mixtures of eucrite and diogenite fragments, representing the regolith (surface) of Vesta.[12][13]
- Martian Meteorites (SNCs): **Pyroxene** is arguably the most valuable mineral in Martian meteorites (Shergottites, Nakhrites, Chassignites) for understanding the igneous history of Mars.[3]
 - Shergottites: The most common type, are basalts or lherzolites containing pigeonite and augite as major minerals.[3][4][14] The chemical zoning within these **pyroxene** crystals records details of magma ascent and crystallization.[14][15]
 - Nakhrites: Are clinopyroxenites, rich in augite.
 - Chassignites: Are dunites, primarily olivine, but contain accessory **pyroxene**.
- Lunar Meteorites: These meteorites provide a random sampling of the Moon's surface. **Pyroxene** is a major mineral in lunar mare basalts (composed of augite and pigeonite) and is also found within the anorthositic breccias from the lunar highlands.[4][5]

The Significance of Pyroxene in Meteoritics

The chemical and structural characteristics of **pyroxene** provide a wealth of information about the history of a meteorite and its parent body.

- Petrogenetic Indicator: The composition of **pyroxene** is a powerful tracer of magma source and evolution. Minor and trace element concentrations, as well as elemental ratios like Fe/Mn, can be used to distinguish between parent bodies (e.g., Earth, Mars, Vesta).[10][16]

For instance, the oxidation state of the parent body magma can be inferred from the ferric iron (Fe^{3+}) content in **pyroxene**; terrestrial **pyroxenes** are relatively enriched in Fe^{3+} compared to those from Mars, while lunar and Vestan **pyroxenes** have virtually none due to the highly reducing conditions under which they formed.[16]

- Geothermometry and Cooling Rates: The partitioning of calcium between coexisting **orthopyroxene** and **clinopyroxene** is highly temperature-dependent. This relationship forms the basis of two-**pyroxene** thermometry, a method used to estimate the crystallization temperatures of igneous and metamorphic rocks.[17][18] The presence and width of exsolution lamellae (thin, oriented layers of one **pyroxene** within a host of another) in **pyroxene** crystals provide direct evidence of slow cooling, allowing scientists to reconstruct the thermal history of the parent body's crust.[6][17]
- Indicator of Igneous Differentiation: The presence of high-calcium **pyroxene** is a key indicator that an asteroid or planetary body has experienced igneous differentiation, a fundamental process in planet formation where a body melts and separates into a core, mantle, and crust.[19][20]

Quantitative Data Summary

The composition and abundance of **pyroxene** are critical for meteorite classification and petrogenetic studies. The following tables summarize representative quantitative data.

Meteorite Class	Sub-Group	Typical Pyroxene Abundance (vol. %)	Primary Pyroxene Types
Chondrites	Ordinary, Carbonaceous	20 - 35%	Orthopyroxene (equilibrated), Clinopyroxene (unequilibrated), Olivine
Achondrites	HED - Diogenites	> 80%	Orthopyroxene (Mg-rich)
HED - Eucrites		40 - 60%	Pigeonite (Fe-rich), Augite
HED - Howardites	Variable (mixture)		Orthopyroxene, Pigeonite, Augite
Martian (Shergottites)	30 - 60%		Pigeonite, Augite
Lunar (Mare Basalt)	45 - 60%		Pigeonite, Augite

Table 1.
Representative modal
abundance of
pyroxene in major
meteorite classes.
Data compiled from
multiple sources.[\[4\]](#)[\[8\]](#)
[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Meteorite Example	Type	Pyroxene Type	Wo (mol %)	En (mol %)	Fs (mol %)
Johnstown	Diogenite	Orthopyroxene	2 - 3	72 - 74	23 - 25
Juvinas	Basaltic Eucrite	Pigeonite	8 - 12	35 - 45	45 - 55
Shergotty	Martian (Basaltic)	Pigeonite (core)	10 - 12	55 - 65	25 - 35
Shergotty	Martian (Basaltic)	Augite (core)	28 - 32	45 - 50	20 - 25
Zagami	Martian (Basaltic)	Pigeonite	10 - 15	40 - 60	30 - 45

Table 2.
 Representative electron microprobe analyses of pyroxene compositions from various achondrites, expressed in Wollastonite (Wo), Enstatite (En), and Ferrosilite (Fs) end-members. Data compiled from multiple sources.^{[3][9][10][14][15]}

Experimental Protocols

The quantitative analysis of **pyroxene** chemistry is fundamental to meteorite research. The Electron Probe Microanalyzer (EPMA) is the primary instrument for obtaining precise, non-destructive elemental compositions of minerals.[\[21\]](#)[\[22\]](#)

Protocol: Quantitative Analysis of Pyroxene via EPMA

1. Sample Preparation:

- A small chip of the meteorite is embedded in an epoxy resin puck (typically 25mm in diameter).
- The puck is ground using progressively finer abrasive papers to expose a flat surface of the meteorite sample.
- The surface is then polished using diamond suspensions (e.g., 9 µm, 3 µm, 1 µm) to achieve a mirror-like, scratch-free finish.
- The polished sample is thoroughly cleaned (e.g., via ultrasonication in ethanol) to remove any polishing residue.
- A thin, uniform layer of carbon is evaporated onto the surface to make it electrically conductive, which is necessary to prevent charge buildup from the electron beam.

2. Instrument Setup and Calibration:

- The prepared sample is loaded into the EPMA vacuum chamber.
- The instrument is configured for quantitative analysis. This includes setting the accelerating voltage (typically 15-20 kV) and beam current (typically 10-20 nA). A focused electron beam is used for spot analyses.
- The Wavelength Dispersive X-ray Spectrometers (WDS) are calibrated for the elements of interest (e.g., Si, Mg, Fe, Ca, Al, Na, Ti, Cr, Mn). This is done by analyzing well-characterized mineral standards (e.g., olivine for Mg/Fe, diopside for Ca/Si, albite for Na) under the same analytical conditions that will be used for the unknown sample.

3. Data Acquisition:

- Using a combination of reflected light microscopy and Back-Scattered Electron (BSE) imaging, individual **pyroxene** grains are identified for analysis.[\[21\]](#) BSE imaging is crucial as different mineral phases appear with different grayscale tones, helping to distinguish **pyroxene** from olivine, plagioclase, and other phases.[\[21\]](#)

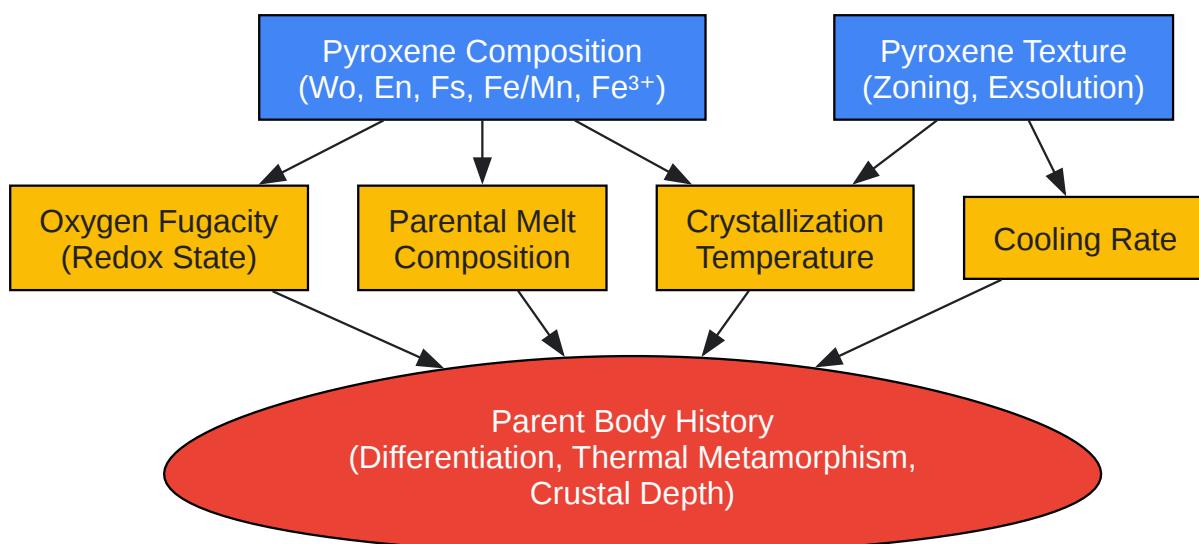
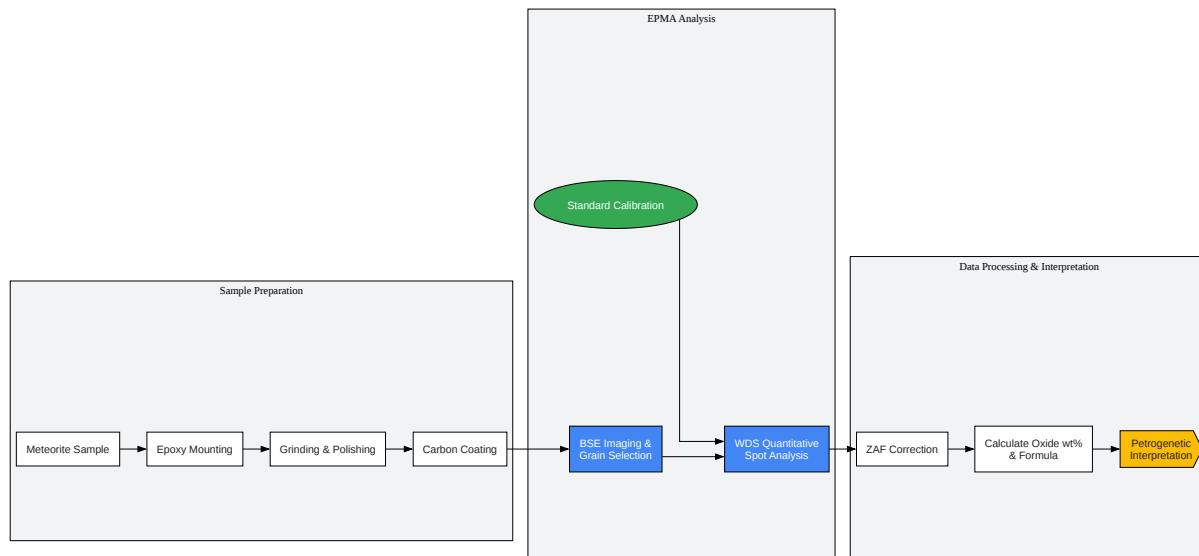
- The electron beam is precisely positioned on a clean, homogeneous area of the target **pyroxene** grain.
- For each spot, the instrument measures the intensity of the characteristic X-rays for each element. The "peak" intensity is measured on the X-ray wavelength, and "background" intensities are measured on either side of the peak to subtract noise.
- Multiple spots on different grains are analyzed to assess compositional homogeneity or zoning within the meteorite.

4. Data Correction and Stoichiometry Calculation:

- The raw X-ray intensity data for the unknown sample are compared to the intensities from the standards.
- A "ZAF" correction procedure is applied to the data. This matrix correction accounts for differences in Atomic Number (Z), Absorption (A), and Fluorescence (F) effects between the standards and the sample, converting the raw intensity ratios into accurate weight percentages of the elements.
- The elemental weight percentages are converted to oxide weight percentages (e.g., SiO_2 , MgO , FeO).
- Finally, the oxide percentages are used to calculate the mineral's chemical formula based on 6 oxygens, and the end-member components (Wo, En, Fs) are determined.

Visualizations

Logical and Experimental Workflows



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